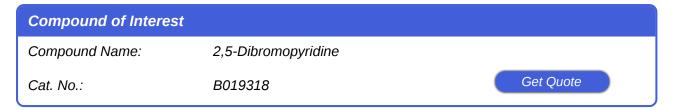


An In-depth Technical Guide to the Safe Handling of 2,5-Dibromopyridine

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **2,5-Dibromopyridine** (CAS No. 624-28-2). The information is compiled to ensure the safety of laboratory personnel and to maintain compliance with safety regulations. **2,5-Dibromopyridine** is a key intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and anti-cancer agents, as well as in the formulation of agrochemicals.[1]

Chemical and Physical Properties

2,5-Dibromopyridine is an off-white to brown crystalline solid.[1][2] It is insoluble in water but soluble in strong polar organic solvents.[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of 2,5-Dibromopyridine



Property	Value	Reference
CAS Number	624-28-2	[3][4]
Molecular Formula	C5H3Br2N	[1][4]
Molecular Weight	236.89 g/mol	[1][3][4]
Appearance	Off-white to brown crystalline powder	[1][2]
Melting Point	92-95 °C (lit.)	[2][3][4]
Purity	≥ 98%	[1][3][4]
EC Number	210-839-6	[3][4]
MDL Number	MFCD00006221	[1][3]

Hazard Identification and Classification

2,5-Dibromopyridine is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and respiratory irritation.[5] Table 2 summarizes the GHS classification.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: Jubilant Ingrevia Safety Data Sheet[5]

Hazard Pictogram:



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Signal Word: Warning[5]

Safe Handling and Storage

Proper handling and storage of **2,5-Dibromopyridine** are crucial to minimize exposure and ensure a safe working environment.

3.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

3.2. Personal Protective Equipment (PPE)

A summary of the recommended personal protective equipment is provided in Table 3.

Table 3: Recommended Personal Protective Equipment



Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side- shields conforming to EN166 or NIOSH-approved chemical safety goggles. A face shield may also be necessary.[5][6]	Protects against splashes and airborne particles that can cause serious eye irritation.[6]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®), a fully-buttoned lab coat, and appropriate protective clothing to prevent skin exposure.[6]	Prevents skin contact, which causes irritation.[6]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or for spill cleanup. A dust mask of type N95 (US) is a minimum requirement.[3]	Minimizes inhalation of dust, which can cause respiratory tract irritation.[6]

3.3. Handling Procedures

- Avoid all personal contact, including inhalation and contact with skin and eyes.[6][7]
- Do not eat, drink, or smoke in the handling area.[5][6]
- Wash hands thoroughly after handling.[5]
- Use non-sparking tools and avoid generating dust.[6]
- Keep the container tightly closed when not in use.[5][6]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[6]

3.4. Storage Conditions

• Store in a cool, dry, and well-ventilated place.[5]



- Keep the container tightly closed.[5]
- Store away from open flames, hot surfaces, and sources of ignition.[5]
- Store locked up.[5]

Emergency Procedures

4.1. First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Table 4 outlines the recommended first-aid procedures.

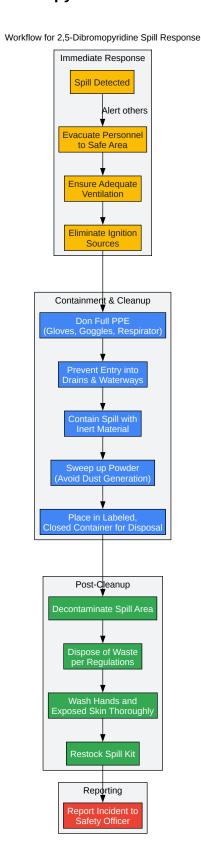
Table 4: First-Aid Measures for **2,5-Dibromopyridine** Exposure

Exposure Route	First-Aid Protocol	
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[5]	
Skin Contact	Take off contaminated clothing and wash it before reuse. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]	
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[8][9]	

4.2. Accidental Release Measures



In the event of a spill, follow the established emergency protocol. The logical workflow for handling a chemical spill of **2,5-Dibromopyridine** is illustrated in the diagram below.





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Caption: Logical workflow for handling a chemical spill of **2,5-Dibromopyridine**.

Personal Precautions for Spills:

- Avoid breathing dust.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Wear a self-contained breathing apparatus and protective suit for large spills.

Environmental Precautions:

- Prevent the product from entering drains.[5]
- Do not flush into surface water or sanitary sewer systems.[5]
- 4.3. Fire-Fighting Measures
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous combustion products: Carbon oxides, Nitrogen oxides (NOx), Hydrogen bromide gas.[5]
- Special protective equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[5]

Toxicological Information

While comprehensive toxicological data is not available, the primary known effects are irritation to the skin, eyes, and respiratory system.[5]

- Acute toxicity: No data available.[5]
- Skin corrosion/irritation: Causes skin irritation.[5]
- Serious eye damage/irritation: Causes serious eye irritation.[5]



- Respiratory or skin sensitization: May cause respiratory irritation.
- Germ cell mutagenicity: No data available.[5]
- Carcinogenicity: No classification data on the carcinogenic properties of this material is available from EPA, IARC, NTP, OSHA, or ACGIH.[5]
- Reproductive toxicity: No effects known.[5]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] Do not dispose of with household waste. Waste materials should be handled by licensed waste disposal contractors.

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